

Application Notes and Protocols for Air Sampling and Analysis of Dihexyl Phthalate

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Compound of Interest

Compound Name: *Dihexyl phthalate*
CAS No.: 68515-50-4; 84-75-3
Cat. No.: B15614339

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These application notes provide a comprehensive overview and detailed protocols for the sampling and analysis of **dihexyl phthalate** (DHP) in the air. The methodologies are primarily based on established procedures from the Occupational Safety and Health Administration (OSHA) and the National Institute for Occupational Safety and Health (NIOSH), with supplementary information from scientific literature. These protocols are intended for researchers, scientists, and drug development professionals investigating occupational and environmental exposure to DHP.

Introduction

Dihexyl phthalate (DHP) is a member of the phthalate ester family, commonly used as a plasticizer in the manufacturing of polyvinyl chloride (PVC) and other resins to enhance flexibility and durability.^[1] It can be found in a variety of products, including vinyl flooring and coating plastisols.^[1] Due to its semi-volatile nature, DHP can be released into the air from these materials, leading to potential human exposure through inhalation. Monitoring airborne concentrations of DHP is crucial for assessing exposure and ensuring a safe environment, as some phthalates are known to have adverse health effects, including reproductive toxicity.^{[1][2]}

Air Sampling Protocol

This protocol outlines the collection of airborne **dihexyl phthalate** using OSHA Method PV2076 as a primary reference.^{[1][3]} This method is suitable for personal or area air sampling.

2.1. Sampling Media

The recommended sampling medium is an OSHA Versatile Sampler (OVS) tube containing a glass fiber filter (GFF) followed by two beds of Tenax® resin (OVS-Tenax sampling tube).^{[1][3]} ^[4] The glass fiber filter collects aerosolized DHP, while the Tenax® resin adsorbs vapor-phase DHP.

2.2. Equipment

- Personal sampling pump calibrated to a flow rate of 1.0 L/min.
- OVS-Tenax sampling tubes (e.g., SKC Cat. No. 226-56).^[1]
- Tubing to connect the sampling pump and OVS tube.
- Tube holder.
- Plastic end caps for the OVS tube.

2.3. Sampling Procedure

- Calibrate the personal sampling pump to a flow rate of 1.0 L/min with a representative OVS-Tenax tube in line.
- Immediately before sampling, remove the end caps from a new OVS-Tenax tube.
- Connect the OVS tube to the sampling pump with the larger end of the tube facing the direction of airflow. The air being sampled should not pass through any hose or tubing before entering the sampler.^{[1][5]}
- Position the sampler in the breathing zone of the individual for personal monitoring or in a stationary location for area monitoring.

- Sample for a recommended time of 240 minutes to achieve a total sample volume of 240 liters.[1][3]
- After sampling, turn off the pump, remove the OVS tube, and securely seal it with the plastic end caps.
- Prepare at least one field blank by handling it in the same manner as the samples (breaking the ends, placing it in the sampling train) but without drawing any air through it.[1]
- Record the sampling time, flow rate, and total air volume for each sample.
- Package the samples, field blanks, and all relevant information for shipment to the analytical laboratory.

Analytical Protocol

The following analytical protocol is based on gas chromatography with flame ionization detection (GC-FID) as described in OSHA Method PV2076.[1][3] Gas chromatography-mass spectrometry (GC-MS) can also be used for more selective and sensitive analysis.[6][7][8][9][10]

3.1. Equipment and Reagents

- Gas Chromatograph (GC) equipped with a Flame Ionization Detector (FID).
- GC column suitable for phthalate analysis (e.g., DB-5MS, 30 m x 0.25 mm, 0.25 μ m film thickness).[8]
- Autosampler and vials.
- Ultrasonic bath.
- Pipettes and volumetric flasks.
- Toluene, high-purity.
- **Dihexyl phthalate** standard.

3.2. Sample Preparation

- Carefully remove the glass fiber filter and the front section of Tenax® resin from the OVS tube and place them in a sample vial.
- Add a precise volume of toluene (e.g., 2 mL) to each vial.
- Cap the vials and agitate them in an ultrasonic bath for 30 minutes.[\[11\]](#)[\[12\]](#)
- Allow the samples to sit for a period to allow any particulate matter to settle.
- Transfer an aliquot of the supernatant to an autosampler vial for analysis.

3.3. GC-FID Analysis

- GC Conditions:
 - Injector Temperature: 280 °C[\[8\]](#)
 - Oven Temperature Program: Initial temperature of 40 °C for 1 minute, then ramp at 10 °C/min to 300 °C.[\[8\]](#)
 - Detector Temperature: 300 °C[\[11\]](#)[\[12\]](#)
 - Carrier Gas: Helium or Hydrogen, at a constant flow rate (e.g., 1 mL/min).[\[6\]](#)[\[8\]](#)
- Calibration:
 - Prepare a series of calibration standards of **dihexyl phthalate** in toluene covering the expected concentration range of the samples.
 - Analyze the calibration standards under the same GC conditions as the samples.
 - Generate a calibration curve by plotting the peak area response against the concentration of **dihexyl phthalate**.
- Sample Analysis:
 - Inject the prepared sample extracts into the GC.

- Identify the **dihexyl phthalate** peak based on its retention time.
- Quantify the amount of **dihexyl phthalate** in the samples by comparing the peak area to the calibration curve.

Data Presentation

Table 1: Occupational Exposure Limits for Phthalates

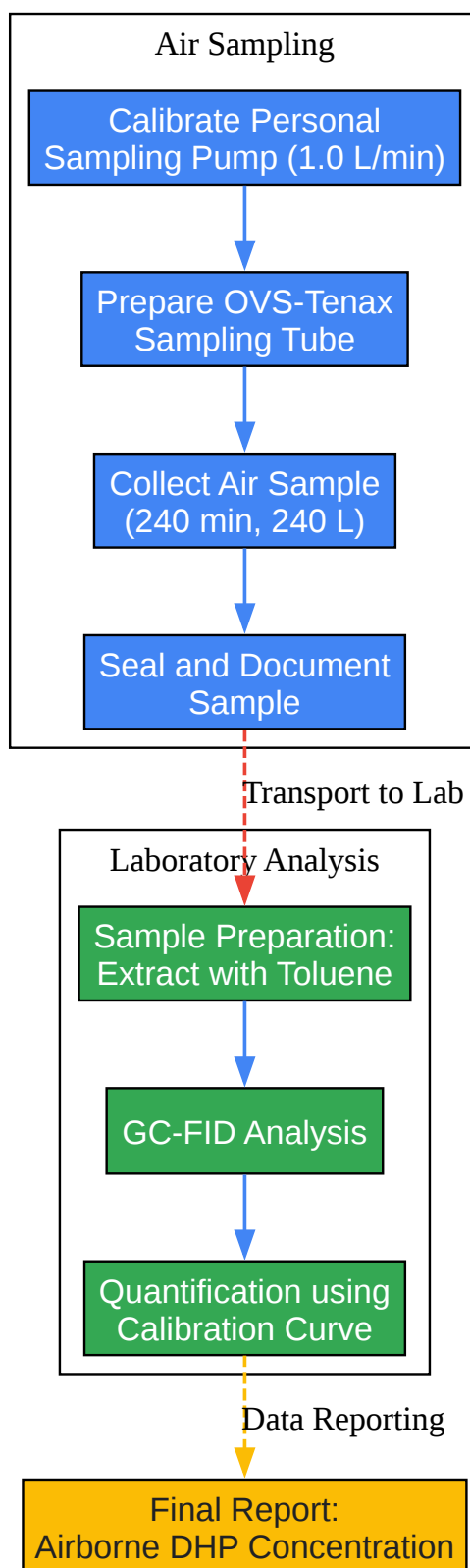
Phthalate	Regulatory Agency	Exposure Limit (8-hour TWA)	Short-Term Exposure Limit (STEL)
Di(2-ethylhexyl) phthalate (DEHP)	OSHA	5 mg/m ³ [13] [14] [15]	10 mg/m ³ [13] [14]
Di(2-ethylhexyl) phthalate (DEHP)	NIOSH	5 mg/m ³ [12] [13]	10 mg/m ³ [12] [13]
Di(2-ethylhexyl) phthalate (DEHP)	ACGIH	5 mg/m ³ [13]	-

Note: Specific occupational exposure limits for **dihexyl phthalate** have not been established by major regulatory agencies. The limits for the structurally similar and more extensively studied di(2-ethylhexyl) phthalate (DEHP) are provided for reference.

Table 2: Performance Data for OSHA Method PV2076 (**Dihexyl Phthalate**)

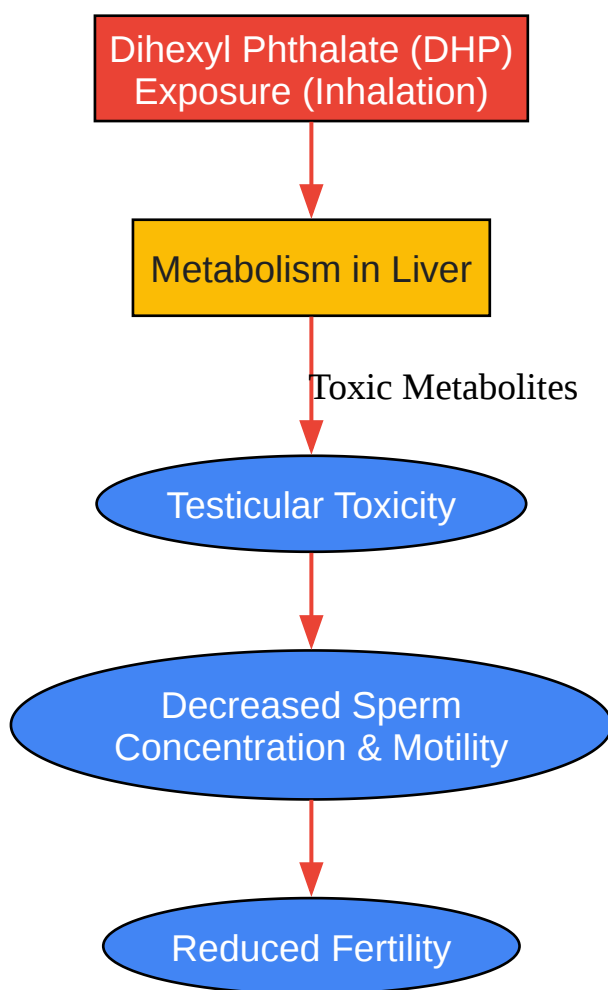
Parameter	Value
Recommended Sampling Rate	1.0 L/min[1][3]
Recommended Sampling Time	240 min[1][3]
Recommended Air Volume	240 L[1][3]
Reliable Quantitation Limit	0.21 mg/m ³ [1]
Extraction Efficiency (Toluene)	100%[1]
Retention Efficiency	99.8% (DHP), 99.7% (DNHP)[1]
Storage Stability (14 days, ambient)	99.7% (DHP), 99.8% (DNHP)[1]

Visualizations



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Caption: Experimental workflow for **dihexyl phthalate** air sampling and analysis.



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Caption: Simplified logical relationship of **dihexyl phthalate**'s toxic effects.

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